

Crystal Structure of Ferrocene Monocarboxylic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Ferrocene monocarboxylic acid*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ferrocene monocarboxylic acid, an organometallic compound featuring a carboxylic acid group appended to one of the cyclopentadienyl rings of ferrocene, is a pivotal building block in the synthesis of novel materials and therapeutic agents. Its unique electronic and structural properties, stemming from the ferrocene moiety, have garnered significant interest in various fields, including medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the crystal structure of **ferrocene monocarboxylic acid**, detailing its molecular geometry, intermolecular interactions, and the experimental protocols for its synthesis and crystallographic analysis. All quantitative data is presented in structured tables for clarity and comparative ease.

Introduction

Ferrocene and its derivatives have emerged as a versatile class of compounds with wide-ranging applications, from catalysis to drug design.^{[1][2]} The incorporation of a carboxylic acid functionality onto the ferrocene scaffold in **ferrocene monocarboxylic acid**, $(C_5H_5)Fe(C_5H_4COOH)$, provides a handle for further chemical modifications, making it a crucial

intermediate in the synthesis of more complex molecules with tailored properties.[3]

Understanding the precise three-dimensional arrangement of atoms within the crystal lattice of **ferrocene monocarboxylic acid** is fundamental to elucidating its physicochemical properties and predicting its behavior in different chemical environments. This guide presents a detailed analysis of its solid-state structure as determined by single-crystal X-ray diffraction.

Synthesis and Crystallization

The synthesis of **ferrocene monocarboxylic acid** can be reliably achieved through a two-step process starting from ferrocene, as detailed in Organic Syntheses.[4][5] The procedure involves the Friedel-Crafts acylation of ferrocene followed by cleavage of the resulting ketone.

Experimental Protocol: Synthesis

Step 1: (2-Chlorobenzoyl)ferrocene Synthesis[4][5]

- A thoroughly dried, 1-L, three-necked, round-bottomed flask is equipped with a mechanical stirrer, a pressure-equalizing dropping funnel, and a nitrogen inlet.
- The flask is charged with 18.6 g (0.100 mole) of ferrocene, 17.5 g (0.100 mole) of 2-chlorobenzoyl chloride, and 200 ml of dichloromethane.
- The dropping funnel is charged with 14.0 g (0.105 mole) of anhydrous aluminum chloride.
- The reaction flask is cooled in an ice bath, and the aluminum chloride is added portion-wise while maintaining the temperature below 5°C.
- After the addition is complete, the mixture is stirred for 30 minutes with ice cooling and then for 2 hours at room temperature.
- The reaction is quenched by the cautious addition of 200 ml of water with vigorous stirring.
- The organic layer is separated, washed with 10% aqueous sodium hydroxide and water, dried over magnesium sulfate, and the solvent is removed under reduced pressure to yield crude (2-chlorobenzoyl)ferrocene.

Step 2: Ferrocenecarboxylic Acid Synthesis[4][5]

- A dry, 500-ml, three-necked, round-bottomed flask is equipped with a mechanical stirrer and a reflux condenser with a nitrogen inlet.
- The flask is charged with 250 ml of 1,2-dimethoxyethane and 46.0 g (0.411 mole) of potassium tert-butoxide.
- 2.2 ml (0.12 mole) of water is added to the slurry, followed by the crude (2-chlorobenzoyl)ferrocene from the previous step.
- The mixture is refluxed under a nitrogen atmosphere for 1 hour.
- After cooling, the reaction mixture is poured into 1 L of water.
- The aqueous solution is washed with diethyl ether, and the aqueous phase is then acidified with concentrated hydrochloric acid.
- The resulting yellow precipitate of ferrocenecarboxylic acid is collected by filtration and air-dried.

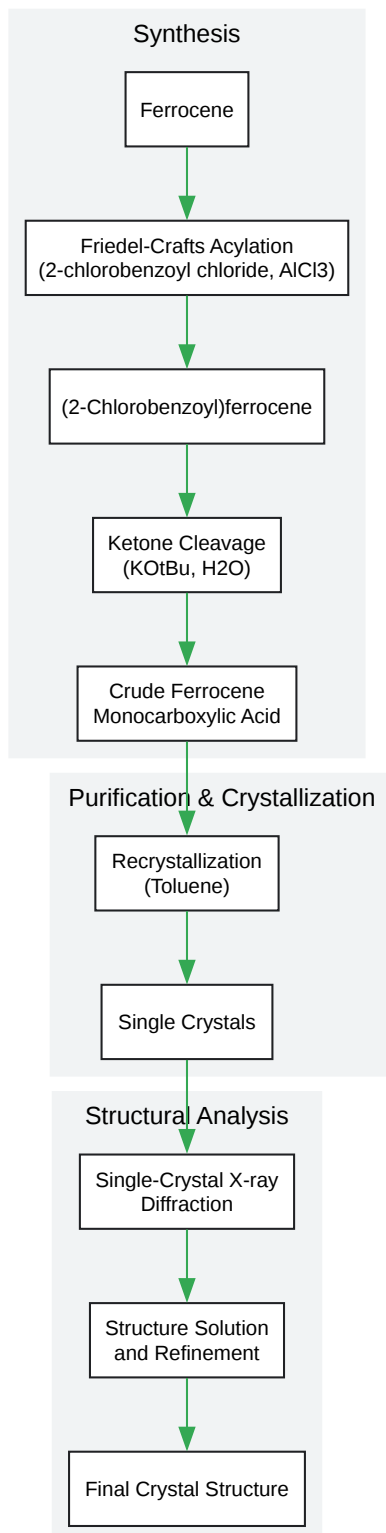
Experimental Protocol: Crystallization

Single crystals of **ferrocene monocarboxylic acid** suitable for X-ray diffraction can be obtained by recrystallization from toluene.^{[4][5]}

- Dissolve the crude ferrocenecarboxylic acid in a minimal amount of hot toluene (approximately 1 g in 15-20 ml).
- Allow the solution to cool slowly to room temperature.
- Further cooling in a refrigerator or ice bath may facilitate crystal growth.
- The resulting yellow crystals are collected by filtration.

The overall workflow for the synthesis and structural analysis is depicted in the following diagram:

Synthesis and Crystallographic Analysis Workflow

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Caption: Workflow for the synthesis and structural analysis of **ferrocene monocarboxylic acid**.

Crystal Structure and Molecular Geometry

The solid-state structure of **ferrocene monocarboxylic acid** was determined by single-crystal X-ray diffraction. The compound crystallizes in the monoclinic space group $P2_1/n$.

Crystallographic Data

The fundamental crystallographic parameters for **ferrocene monocarboxylic acid** are summarized in the table below.

Parameter	Value
Empirical Formula	$C_{11}H_{10}FeO_2$
Formula Weight	230.05 g/mol
Crystal System	Monoclinic
Space Group	$P2_1/n$
a (Å)	5.797 (1)
b (Å)	12.896 (3)
c (Å)	12.586 (3)
β (°)	96.96 (1)
Volume (Å ³)	934.1 (3)
Z	4
Temperature (K)	296
R-factor	0.053 for 885 observed reflections

Data obtained from the work of F. Albert Cotton and Austin H. Reid Jr.

Molecular Structure and Conformation

The molecular structure of **ferrocene monocarboxylic acid** consists of a central iron atom sandwiched between two cyclopentadienyl (Cp) rings. One of the Cp rings is substituted with a carboxylic acid group. Within the crystal, the cyclopentadienyl rings are in an eclipsed conformation.

Intermolecular Interactions: Hydrogen Bonding

A defining feature of the crystal packing of **ferrocene monocarboxylic acid** is the formation of hydrogen-bonded dimers. The carboxylic acid groups of two adjacent molecules interact via O-H...O hydrogen bonds, creating a centrosymmetric dimer. The O...O distance in this hydrogen-bonded pair is 2.714(14) Å.

Caption: Schematic of the hydrogen-bonded dimer in the crystal structure.

Selected Bond Distances

The table below presents some of the key bond distances within the **ferrocene monocarboxylic acid** molecule as determined by X-ray crystallography.

Bond	Distance (Å)
C(ring)-C(ring) (avg. on substituted ring)	1.442 (13)
C(ring)-C(ring) (avg. on unsubstituted ring)	1.429 (13)
C(ring)-C(carboxyl)	1.407 (15)
C=O	1.261 (15)
C-O(H)	1.313 (8)

Data obtained from the work of F. Albert Cotton and Austin H. Reid Jr.

Experimental Protocol: Single-Crystal X-ray Diffraction

The following is a generalized protocol based on the reported study for the collection of single-crystal X-ray diffraction data for **ferrocene monocarboxylic acid**.

- A well-formed single crystal of appropriate dimensions (e.g., 0.40 x 0.15 x 0.15 mm) is selected and mounted on a goniometer head.
- Data is collected on an automated four-circle diffractometer (e.g., Enraf-Nonius CAD-4) using graphite-monochromated Mo K α radiation ($\lambda = 0.7107 \text{ \AA}$).
- The unit cell parameters are determined from a set of centered reflections.
- Intensity data is collected over a suitable 2θ range.
- The structure is solved using standard heavy-atom methods and refined by full-matrix least-squares procedures.
- An empirical absorption correction is typically applied to the data.

Applications in Drug Development and Materials Science

Ferrocene monocarboxylic acid serves as a versatile precursor for a wide array of derivatives with potential applications in medicine and materials science.

- **Drug Development:** The ferrocenyl moiety can be incorporated into bioactive molecules to enhance their therapeutic efficacy. Ferrocene-containing compounds have shown promise as anticancer, antimalarial, and antibacterial agents.^{[1][2]} The carboxylic acid group of **ferrocene monocarboxylic acid** allows for its conjugation to various biomolecules and drug scaffolds.^[6]
- **Materials Science:** The redox activity of the ferrocene/ferrocenium couple makes ferrocene-containing molecules attractive for the development of electrochemical sensors, redox-active polymers, and molecular electronics.^[3]

Conclusion

This technical guide has provided a detailed examination of the crystal structure of **ferrocene monocarboxylic acid**, supported by comprehensive experimental protocols for its synthesis and crystallographic analysis. The key structural features, including its monoclinic crystal system, eclipsed conformation, and the formation of hydrogen-bonded dimers, have been

elucidated. The presented data serves as a critical resource for researchers and scientists working with this important organometallic compound, facilitating a deeper understanding of its solid-state properties and enabling the rational design of novel ferrocene-based materials and pharmaceuticals.

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